

Personal protective equipment for handling 3'-Hydroxy Repaglinide

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Compound of Interest

Compound Name: *3'-Hydroxy Repaglinide*

Cat. No.: *B564462*

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Essential Safety and Handling Guide for 3'-Hydroxy Repaglinide

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for handling **3'-Hydroxy Repaglinide** in a laboratory setting. The following procedures are designed to ensure the safety of personnel and the integrity of research by minimizing exposure and contamination.

Hazard Identification and Classification

3'-Hydroxy Repaglinide is a metabolite of Repaglinide, an active pharmaceutical ingredient (API). While one Safety Data Sheet (SDS) for a deuterated version describes it as a "pharmaceutical related compound of unknown potency," another SDS for **3'-Hydroxy Repaglinide** provides specific GHS classifications.^{[1][2]} It is classified as:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.^[2]
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.^[2]
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.^[2]

The toxicological properties of **3'-Hydroxy Repaglinide** have not been fully investigated.^[3] Therefore, it should be handled with care, assuming it may have potent physiological effects.

Physical and Chemical Properties

| Property | Value | Source |
|--------------------|--|---|
| Chemical Formula | C ₂₇ H ₃₆ N ₂ O ₅ | [2] [4] [5] [6] |
| Molecular Weight | 468.59 g/mol | [2] [4] [5] [6] |
| Appearance | White to off-white solid | MedChemExpress |
| Storage Conditions | Powder: -20°C for 2 years. In DMSO: 2 weeks at 4°C, 6 months at -80°C. | [7] |

Personal Protective Equipment (PPE)

A risk assessment should be conducted for all procedures involving **3'-Hydroxy Repaglinide** to determine the appropriate level of PPE. The following table outlines the minimum recommended PPE.

| PPE Category | Specification | Rationale |
|------------------------|---|--|
| Hand Protection | Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use. | To prevent skin contact. |
| Eye Protection | Tightly fitting safety goggles with side-shields. | To protect eyes from splashes or dust. |
| Body Protection | A dedicated lab coat or gown, worn fully buttoned. Fire/flame resistant and impervious clothing is recommended. | To protect skin and clothing from contamination. |
| Respiratory Protection | A NIOSH-approved respirator may be necessary for procedures that could generate dust or aerosols. The type of respirator should be selected based on the risk assessment. | To prevent inhalation of the compound. |

Operational Plan: Safe Handling Procedures

4.1. Engineering Controls:

- Ventilation: All handling of solid **3'-Hydroxy Repaglinide** should be performed in a certified chemical fume hood, biological safety cabinet, or a ventilated balance enclosure to minimize inhalation exposure.
- Containment: For procedures with a higher risk of aerosol generation, consider using a glove box or other closed-system transfer methods.

4.2. Procedural Steps for Handling Solid Compound:

- Preparation: Before handling, ensure the work area is clean and uncluttered. Assemble all necessary equipment and materials.
- Donning PPE: Put on all required PPE as outlined in the table above.

- Weighing: If weighing the solid, do so within a ventilated enclosure. Use a dedicated spatula and weighing paper.
- Dissolving: If preparing a solution, add the solvent to the solid slowly to avoid splashing. Cap the container securely before mixing.
- Post-Handling: After handling, decontaminate the work surface with an appropriate solvent (e.g., 70% ethanol) and dispose of all contaminated disposables as hazardous waste.
- Doffing PPE: Remove PPE in the correct order to avoid self-contamination (gloves first, then gown, then eye protection). Wash hands thoroughly with soap and water after removing gloves.

4.3. First-Aid Measures:

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice.[\[1\]](#)
- If on Skin: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[\[1\]](#)
- If in Eyes: Rinse with pure water for at least 15 minutes. Consult a doctor.[\[1\]](#)
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician if symptoms develop or persist.[\[1\]](#)

Disposal Plan

5.1. Waste Segregation:

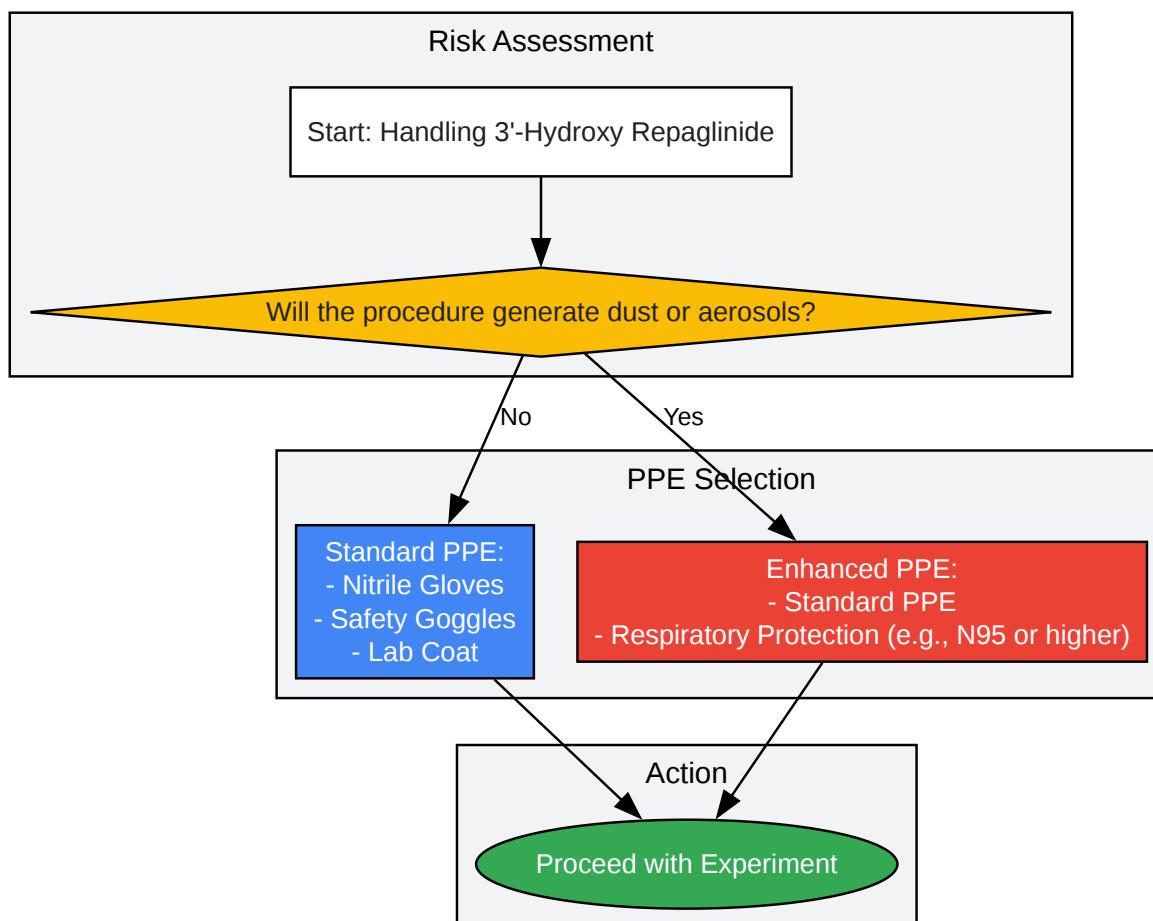
- All solid waste contaminated with **3'-Hydroxy Repaglinide** (e.g., gloves, weighing paper, pipette tips) must be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid waste containing **3'-Hydroxy Repaglinide** should be collected in a separate, labeled hazardous waste container. Do not pour down the drain.

5.2. Disposal Method:

- Excess and expired materials, as well as contaminated waste, should be offered to a licensed hazardous material disposal company.[1]
- Incineration in a facility equipped with an afterburner and scrubber is a potential disposal method.[1]
- Ensure that all federal, state, and local regulations regarding the disposal of this material are followed.[1]

PPE Selection Workflow

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment when handling **3'-Hydroxy Repaglinide**.



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